

Disperse Yellow 86 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Yellow 86

Cat. No.: B15553459

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An In-depth Technical Guide to **Disperse Yellow 86**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Yellow 86, identified by the Colour Index name C.I. 10353, is a nitrodiphenylamine disperse dye.^[1] Disperse dyes are a class of synthetic dyes with low water solubility, designed for dyeing hydrophobic fibers such as polyester, acetate, and nylon.^[1] **Disperse Yellow 86** imparts a red-light yellow to yellow-orange hue and is primarily utilized in the printing of polyester, acetate, and polyamide fibers.^{[1][2]} This guide provides a comprehensive overview of the chemical structure, properties, and available technical data for **Disperse Yellow 86**.

Chemical Structure and Properties

The fundamental characteristics of **Disperse Yellow 86** are summarized below, providing essential information for researchers and scientists.

Table 1: General and Physicochemical Properties of **Disperse Yellow 86**

| Property | Value | Reference |
|-------------------|---|-----------|
| C.I. Name | Disperse Yellow 86, C.I. 10353 | [1] |
| CAS Number | 12223-97-1 | [1] |
| Molecular Formula | C ₁₆ H ₁₉ N ₃ O ₅ S | [1] |
| Molecular Weight | 365.41 g/mol | [1] |
| Chemical Class | Nitrodiphenylamine | [1] |
| Appearance | Red-light yellow to yellow-orange powder | [1][2] |
| Solubility | Data not available | |
| Melting Point | Data not available | |
| Boiling Point | Data not available | |

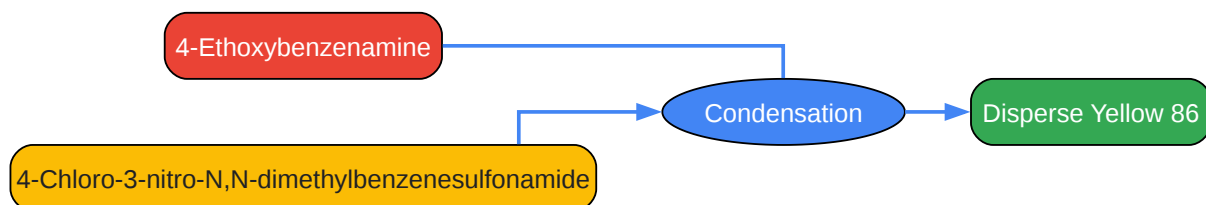
Spectroscopic Data

Detailed spectroscopic data such as UV-Vis, FT-IR, and NMR are not readily available in the reviewed literature.

Synthesis

Manufacturing Method

The synthesis of **Disperse Yellow 86** involves the condensation reaction of 4-Ethoxybenzenamine and 4-Chloro-3-nitro-N,N-dimethylbenzenesulfonamide.[1]



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Caption: Synthesis of **Disperse Yellow 86**.

Experimental Protocol

A detailed experimental protocol for the synthesis of **Disperse Yellow 86** is not available in the public domain.

Applications

Disperse Yellow 86 is primarily used in the textile industry for the following applications:

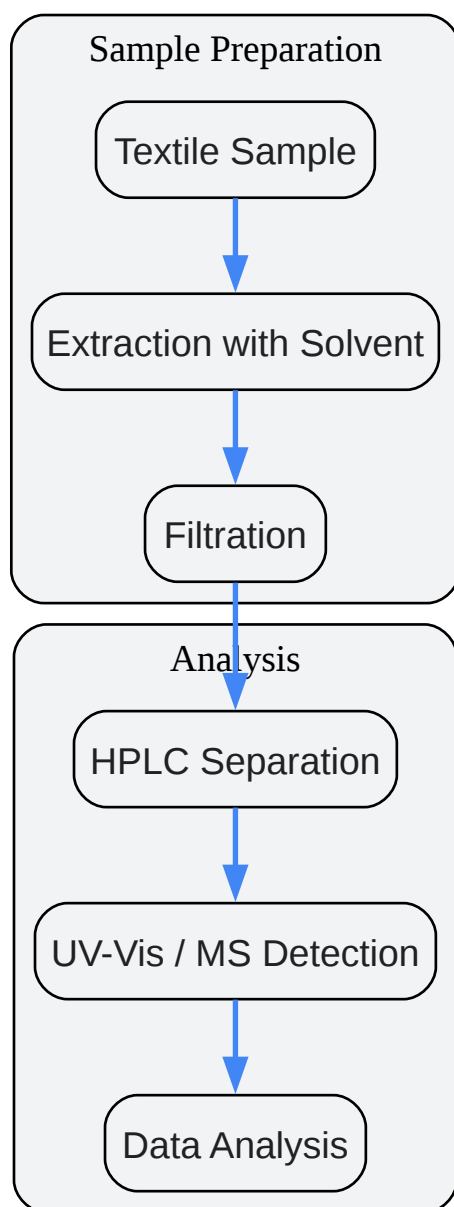
- Printing on synthetic fibers: It is suitable for printing on polyester, acetate (including triacetate), and polyamide fibers.[1]
- Dyeing: While primarily used for printing, it can also be used for dyeing, although this is less common.[1]

Toxicological and Environmental Information

Limited specific toxicological and environmental fate data for **Disperse Yellow 86** is available. As a nitrodiphenylamine derivative, its environmental behavior and toxicological profile may be inferred from related compounds. Nitroaromatic compounds, in general, can be persistent in the environment and may require specific microbial degradation pathways for their removal.[3]

Experimental Protocols and Data

Detailed experimental protocols for the analysis and characterization of **Disperse Yellow 86** are not extensively documented in publicly accessible literature. General analytical techniques for disperse dyes, such as High-Performance Liquid Chromatography (HPLC) coupled with UV-Vis or Mass Spectrometry detectors, would be applicable for its identification and quantification.



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Caption: General analytical workflow for disperse dyes.

Conclusion

Disperse Yellow 86 is a commercially relevant nitrodiphenylamine dye used in the textile industry. While its basic chemical identity is established, there is a notable lack of in-depth, publicly available data regarding its physicochemical properties, detailed synthesis protocols, and comprehensive toxicological and environmental profiles. This guide highlights the existing

knowledge and identifies critical data gaps that future research should aim to address to provide a more complete understanding of this compound for scientific and industrial applications.

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